

# Solubility of Cyanogen Chloride in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: Cyanogen chloride

Cat. No.: B1212222

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **cyanogen chloride** (ClCN) in a wide array of organic solvents. The information contained herein is intended to be a valuable resource for professionals in research, chemical synthesis, and drug development who handle this highly reactive and toxic compound. This document presents quantitative solubility data, details on experimental methodologies for solubility determination, and a logical workflow for assessing solubility.

## Core Data: Solubility of Cyanogen Chloride

The solubility of **cyanogen chloride** in various organic solvents at 20°C is summarized in the tables below. The data is categorized by solvent class for ease of comparison. It is important to note that **cyanogen chloride** is a gas at room temperature and its dissolution in organic solvents can be an exothermic process.

### Alcohols

Solvent	Solubility (g/L) at 20°C
Methanol	538.58
Ethanol	343.85
n-Propanol	245.95
Isopropanol	225.98
n-Butanol	162.62
Isobutanol	185.59
sec-Butanol	181.68
n-Pentanol	144.72
n-Octanol	126.53

## Ketones

Solvent	Solubility (g/L) at 20°C
2-Butanone (MEK)	290.47
Cyclohexanone	311.15

## Esters

Solvent	Solubility (g/L) at 20°C
Ethyl acetate	193.65

## Ethers

Solvent	Solubility (g/L) at 20°C
Tetrahydrofuran (THF)	448.34
1,4-Dioxane	364.13

## Halogenated Hydrocarbons

Solvent	Solubility (g/L) at 20°C
Dichloromethane	42.02
1,2-Dichlorobenzene	32.0
1,2,4-Trichlorobenzene	64.39

## Aromatic Hydrocarbons

Solvent	Solubility (g/L) at 20°C
Toluene	81.1

## Other Solvents

Solvent	Solubility (g/L) at 20°C
Acetonitrile	279.59

## Experimental Protocols for Solubility Determination

While the precise experimental protocols used to generate the data above are not publicly available, this section outlines a generalized and widely accepted methodology for determining the solubility of a gas like **cyanogen chloride** in an organic solvent. This protocol is based on the static equilibrium method coupled with gas chromatography for concentration analysis.

### Principle

A known volume of the organic solvent is brought into contact with a known amount of **cyanogen chloride** gas in a sealed, temperature-controlled vessel. The system is allowed to reach equilibrium, at which point the concentration of **cyanogen chloride** in the liquid phase is determined.

### Apparatus

- Gas-tight syringe: For accurate handling of **cyanogen chloride** gas.

- **Equilibrium vessel:** A sealed, thermostatted vessel equipped with a magnetic stirrer. The vessel should have a port for introducing the gas and withdrawing liquid samples.
- **Gas chromatograph (GC):** Equipped with a suitable detector, such as a nitrogen-phosphorus detector (NPD) or an electron capture detector (ECD), for sensitive and selective quantification of **cyanogen chloride**.
- **Thermostatic bath:** To maintain a constant temperature during the experiment.

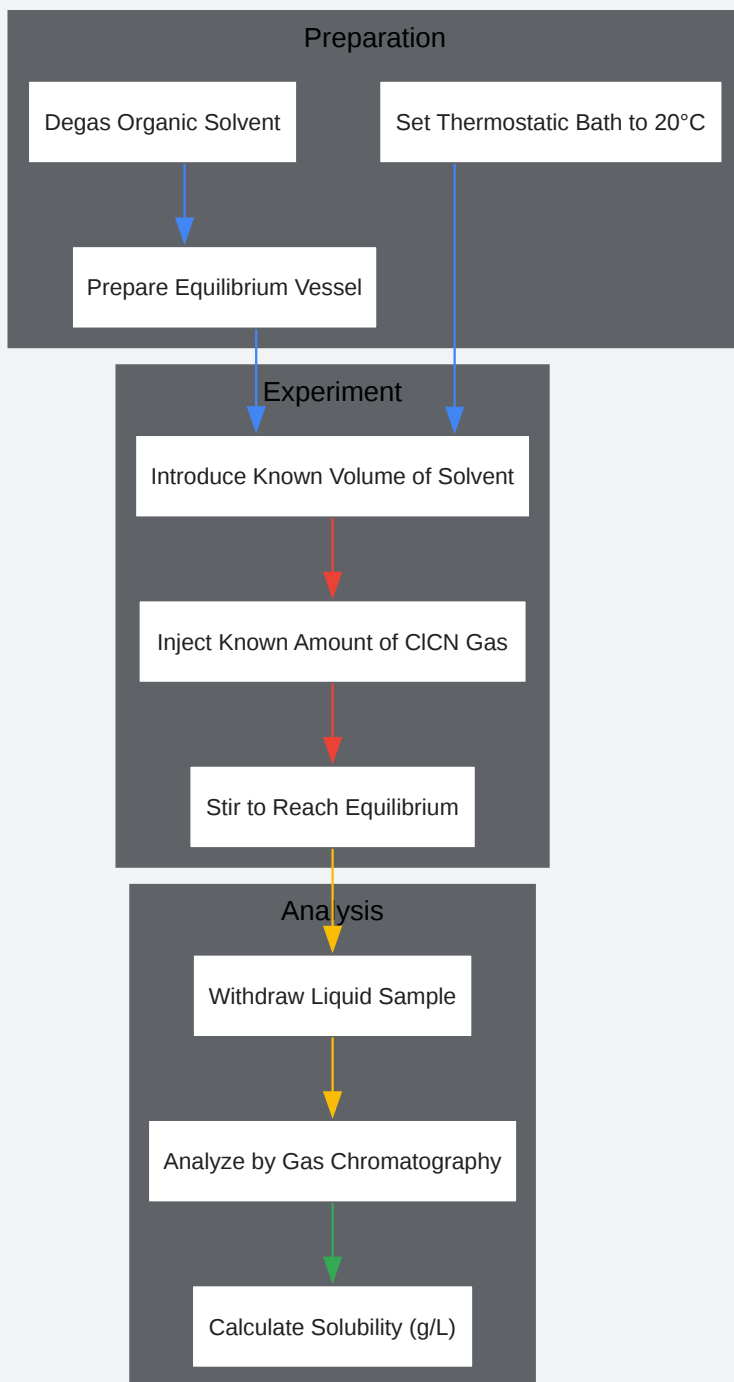
## Procedure

- **Solvent Preparation:** A precise volume of the degassed organic solvent is introduced into the equilibrium vessel. Degassing is crucial to remove any dissolved air that could interfere with the solubility measurement.
- **Temperature Equilibration:** The vessel containing the solvent is placed in the thermostatic bath and allowed to reach the desired temperature (e.g., 20°C).
- **Introduction of Cyanogen Chloride:** A known amount of **cyanogen chloride** gas is carefully injected into the headspace of the equilibrium vessel using a gas-tight syringe.
- **Equilibration:** The mixture is vigorously stirred to facilitate the dissolution of the gas into the liquid phase. The system is left to equilibrate for a sufficient period, which can range from several hours to a full day, to ensure that the concentration of **cyanogen chloride** in the liquid phase becomes constant.
- **Sampling:** Once equilibrium is reached, a small aliquot of the liquid phase is withdrawn from the vessel using a syringe.
- **Analysis:** The collected sample is immediately analyzed by gas chromatography to determine the concentration of **cyanogen chloride**. A calibration curve, prepared using standards of known **cyanogen chloride** concentrations in the same solvent, is used for quantification.
- **Data Calculation:** The solubility is then calculated and expressed in grams per liter (g/L) of the solvent.

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of **cyanogen chloride** solubility in an organic solvent.

## Workflow for Cyanogen Chloride Solubility Determination

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Caption: A flowchart illustrating the key steps in determining the solubility of **cyanogen chloride**.

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